

A Technical Guide to the Physical Properties of Dichloromaleic Anhydride Crystals

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Compound of Interest

Compound Name: Dichloromaleic anhydride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **dichloromaleic anhydride** crystals. The information is curated for professionals in research and development who require precise data for experimental design, process development, and quality control. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes a logical workflow for property determination.

Core Physical Properties

Dichloromaleic anhydride (CAS No. 1122-17-4) is a reactive organic compound that appears as a white to beige crystalline solid.^{[1][2]} Its molecular formula is $C_4Cl_2O_3$, with a molecular weight of approximately 166.95 g/mol.^{[3][4]} Understanding its physical characteristics is crucial for its application in organic synthesis and polymer chemistry.^[2]

Quantitative Data Summary

The physical properties of **dichloromaleic anhydride** are summarized in the tables below. Data has been compiled from various sources, and ranges are provided to reflect minor variations in reported values.

Table 1: General Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₄ Cl ₂ O ₃	[5]
Molecular Weight	166.95 g/mol	[6]
Appearance	White to light yellow powder or crystals	
Odor	Pungent	[2]

Table 2: Thermal Properties

Property	Value	Source(s)
Melting Point	118 - 122 °C	[3][6]
Boiling Point	170.5 °C at 760 mmHg	[5][7]
130 °C at 100 Torr	[3]	
118 - 125 °C	[6][8]	
Flash Point	74.1 °C	[7]

Table 3: Density and Solubility

Property	Value	Source(s)
Density	1.79 g/cm ³	[7]
1.793 g/cm ³	[5]	
~1.717 g/cm ³ (estimate)	[6]	
Solubility	Sparingly soluble in water	[2]
Soluble in Chloroform, Methanol (Slightly, Heated)	[5][8]	

Table 4: Spectroscopic and Other Properties

Property	Value/Information	Source(s)
Refractive Index	1.548	[5]
InChI Key	AGULWIIQIYWWFBJ-UHFFFAOYSA-N	[3]
Canonical SMILES	<chem>C1(=C(C(=O)OC1=O)Cl)Cl</chem>	[5]
¹³ C NMR	Spectra available	[9]
IR Spectra	Spectra available	[1]
Mass Spectra	Spectra available	[1]

Experimental Protocols

Detailed experimental procedures for the determination of the physical properties of **dichloromaleic anhydride** are outlined below. These protocols are based on standard laboratory techniques for organic compounds.[10][11]

Determination of Melting Point

The melting point of **dichloromaleic anhydride** crystals can be determined using a capillary melting point apparatus.[10]

Materials:

- **Dichloromaleic anhydride** crystals
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle

Procedure:

- Ensure the **dichloromaleic anhydride** sample is dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.

- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample at a rate of approximately 10-15 °C per minute initially.
- As the temperature approaches the expected melting point (~120 °C), reduce the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.
- For accuracy, a second determination should be performed.

Determination of Boiling Point by Simple Distillation

The boiling point can be determined using a simple distillation apparatus, which is also a method for purification.^[10]

Materials:

- **Dichloromaleic anhydride**
- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Heating mantle
- Boiling chips
- Thermometer

Procedure:

- Place a sample of **dichloromaleic anhydride** and a few boiling chips into the round-bottom flask.
- Assemble the simple distillation apparatus, ensuring all joints are properly sealed. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Begin heating the flask gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor rises.
- The boiling point is the stable temperature at which the vapor is condensing and dripping into the receiving flask. Record this temperature.
- It is important to note that the boiling point is pressure-dependent. The atmospheric pressure should be recorded if it deviates significantly from 760 mmHg.

Determination of Solubility

The solubility of **dichloromaleic anhydride** in various solvents can be determined through qualitative observation.^{[12][13]}

Materials:

- **Dichloromaleic anhydride** crystals
- A selection of solvents (e.g., water, chloroform, methanol, hexane)
- Test tubes
- Vortex mixer or stirring rod

Procedure:

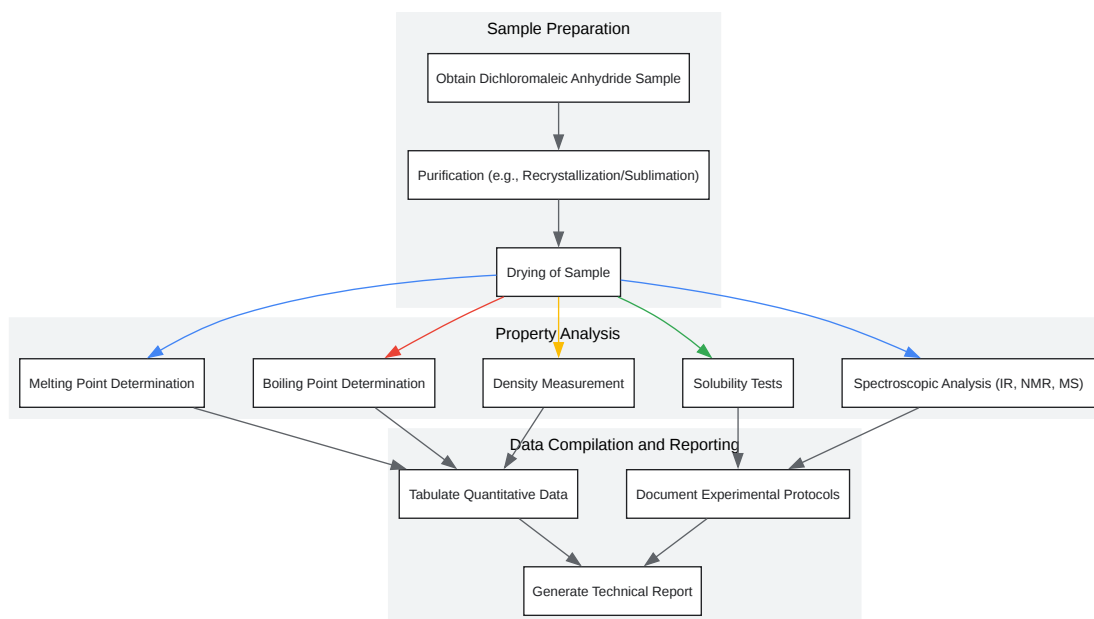
- Place a small, measured amount (e.g., 10 mg) of **dichloromaleic anhydride** into a series of test tubes.

- To each test tube, add a measured volume (e.g., 1 mL) of a different solvent.
- Agitate the mixture using a vortex mixer or by stirring for a set period.
- Observe whether the solid dissolves completely. If it does, the compound is soluble. If it remains undissolved, it is insoluble. If some dissolves, it is sparingly or slightly soluble.
- For slightly soluble compounds, gentle heating can be applied to observe if solubility increases, as is the case with methanol.[5]

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the systematic determination of the physical properties of an organic crystalline compound like **dichloromaleic anhydride**.

Workflow for Physical Property Determination of Dichloromaleic Anhydride

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